

An In-Depth Technical Guide to 2,4-Dinitrobenzenesulfonamide: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,4-Dinitrobenzenesulfonamide**

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This technical guide provides a comprehensive overview of **2,4-dinitrobenzenesulfonamide**, a versatile chemical compound utilized in organic synthesis. The document details its chemical structure, key functional groups, physicochemical properties, and its application as a protecting group for primary amines.

Chemical Structure and Functional Groups

2,4-Dinitrobenzenesulfonamide is an organic compound featuring a benzene ring substituted with two nitro groups and a sulfonamide group.^[1] The electron-withdrawing nature of the nitro groups significantly influences the reactivity of the molecule, particularly at the sulfonamide moiety.

The primary functional groups present in **2,4-dinitrobenzenesulfonamide** are:

- Aromatic Ring: A central phenyl group.
- Nitro Groups (-NO₂): Two nitro groups are attached to the benzene ring at positions 2 and 4. These are strong electron-withdrawing groups.
- Sulfonamide Group (-SO₂NH₂): This group is attached to the benzene ring and is the site of key chemical transformations.

Below is a diagram illustrating the chemical structure and the constituent functional groups of **2,4-dinitrobenzenesulfonamide**.

Caption: Chemical structure and functional groups of **2,4-Dinitrobenzenesulfonamide**.

Physicochemical Properties

A summary of the key physicochemical properties of **2,4-dinitrobenzenesulfonamide** is presented in the table below.[1]

Property	Value
Molecular Formula	C6H5N3O6S
Molecular Weight	247.19 g/mol
CAS Number	73901-01-6
IUPAC Name	2,4-dinitrobenzenesulfonamide
SMILES	C1=CC(=C(C=C1--INVALID-LINK--[O-])--INVALID-LINK--[O-])S(=O)(=O)N
InChI	InChI=1S/C6H5N3O6S/c7-16(14,15)6-2-1-4(8(10)11)3-5(6)9(12)13/h1-3H,(H2,7,14,15)

Experimental Protocols

2,4-Dinitrobenzenesulfonamide is extensively used as a protecting group for primary amines in organic synthesis.[2][3] The dinitrobenzenesulfonyl (DNs) group can be readily introduced and subsequently removed under mild conditions.

a) Protection of Primary Amines

This protocol describes the general procedure for the protection of a primary amine with 2,4-dinitrobenzenesulfonyl chloride.

- Materials: Primary amine, 2,4-dinitrobenzenesulfonyl chloride, a suitable base (e.g., triethylamine or pyridine), and a solvent (e.g., dichloromethane).

- Procedure:
 - Dissolve the primary amine in the chosen solvent in a reaction flask.
 - Add the base to the solution.
 - Slowly add a solution of 2,4-dinitrobenzenesulfonyl chloride in the same solvent to the reaction mixture.
 - Stir the reaction at room temperature until the starting material is consumed (monitored by TLC).
 - Upon completion, quench the reaction with water and extract the product with an organic solvent.
 - Wash the organic layer with brine, dry over an anhydrous salt (e.g., MgSO₄), and concentrate under reduced pressure to yield the crude N-(2,4-dinitrophenylsulfonyl)amine.
 - Purify the product by recrystallization or column chromatography.

b) Deprotection of N-(2,4-dinitrophenylsulfonyl)amines

The DNs group can be cleaved to regenerate the primary amine using a thiol.[\[2\]](#)[\[4\]](#)

- Materials: N-(2,4-dinitrophenylsulfonyl)amine, a thiol (e.g., thiophenol or 2-mercaptoethanol), and a solvent (e.g., DMF).
- Procedure:
 - Dissolve the N-(2,4-dinitrophenylsulfonyl)amine in the solvent.
 - Add the thiol to the solution.
 - Stir the reaction at room temperature. The reaction progress can be monitored by TLC.
 - Once the reaction is complete, dilute the mixture with a suitable solvent and wash with an aqueous solution to remove the thiol and byproducts.

- Isolate the product by extraction and purify as necessary.

Application Workflow: Protection and Deprotection of Primary Amines

The following diagram illustrates the workflow for the use of **2,4-dinitrobenzenesulfonamide** as a protecting group in a multi-step synthesis.



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Caption: Workflow for amine protection and deprotection using the DNs group.

Reactivity and Applications in Synthesis

The strong electron-withdrawing properties of the two nitro groups make the sulfur atom of the sulfonamide highly electrophilic. This facilitates the reaction with nucleophiles like primary amines.^[2] Conversely, these same electronic effects make the dinitrophenyl group a good leaving group, enabling the deprotection of the amine under mild conditions with soft nucleophiles like thiols.^{[2][4]}

This protection strategy is valuable in complex molecule synthesis, including the synthesis of secondary amines, diamines, and glycosaminosides.^{[3][5][6]} The mild conditions required for both the introduction and removal of the DNs group make it compatible with a wide range of other functional groups.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,4-Dinitrobenzenesulfonamide: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1250028#2-4-dinitrobenzenesulfonamide-structure-and-functional-groups>]

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